

# 3,5-Dimethoxybenzaldehyde CAS number 7311-34-4

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## Compound of Interest

Compound Name: 3,5-Dimethoxybenzaldehyde

Cat. No.: B042067

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An In-depth Technical Guide to **3,5-Dimethoxybenzaldehyde** (CAS: 7311-34-4)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Dimethoxybenzaldehyde** (CAS No. 7311-34-4), a versatile aromatic aldehyde. It serves as a crucial intermediate and building block in a wide array of applications, from pharmaceutical development to the fragrance industry.<sup>[1]</sup> This document details its physicochemical properties, a validated synthesis protocol, key applications, and essential safety information.

## Physicochemical Properties

**3,5-Dimethoxybenzaldehyde** is a white to light yellow crystalline solid.<sup>[1]</sup> Its core structure consists of a benzene ring substituted with an aldehyde group and two methoxy groups at the 3 and 5 positions.<sup>[1]</sup> This structure imparts excellent reactivity, making it a valuable component in organic synthesis.<sup>[1]</sup>

A summary of its key quantitative data is presented below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	7311-34-4	[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	[1][2]
Molecular Weight	166.17 g/mol / 166.18 g/mol	[3][4][5][6]
Melting Point	43-50 °C / 45-48 °C	[1][4]
Boiling Point	151 °C at 16 mmHg	[4][7]
Appearance	White to light yellow crystals	[1]
Purity	≥ 98%	[3][4]
Solubility	Insoluble in water	[6]
InChI Key	VFZRZRDOXPRTSC-UHFFFAOYSA-N	[2][4][6]
SMILES	COC1=CC(C=O)=CC(OC)=C1	[6]

## Synthesis Protocol: From 3,5-Dihydroxybenzoic Acid

A common and effective method for preparing **3,5-Dimethoxybenzaldehyde** involves a three-step process starting from 3,5-dihydroxybenzoic acid. The overall yield for this process is reported to be approximately 80.3%.<sup>[8]</sup>



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Caption: Synthesis workflow for **3,5-Dimethoxybenzaldehyde**.

## Experimental Protocols

The following protocols are adapted from the literature for the synthesis of **3,5-Dimethoxybenzaldehyde**.<sup>[8]</sup>

Step 1: Methylation to form Methyl 3,5-Dimethoxybenzoate

- A solution of 3,5-dihydroxybenzoic acid (1.01 g), dimethyl sulfate (4 ml), and potassium carbonate (5.02 g) in acetone (20 ml) is prepared.<sup>[8]</sup>
- The mixture is refluxed for 4 hours.<sup>[8]</sup>
- After cooling, the potassium carbonate is removed by filtration.<sup>[8]</sup>
- Excess reagent is decomposed with concentrated ammonium hydroxide solution.<sup>[8]</sup>
- The mixture is diluted with a large volume of water and extracted with diethyl ether (Et<sub>2</sub>O).<sup>[8]</sup>
- The combined ethereal solution is washed with water, dried over sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), and evaporated to dryness in vacuo.<sup>[8]</sup>
- Recrystallization of the residue from methanol-water yields Methyl 3,5-Dimethoxybenzoate as colorless pillars.<sup>[8]</sup>

Step 2: Reduction to form 3,5-Dimethoxybenzyl Alcohol

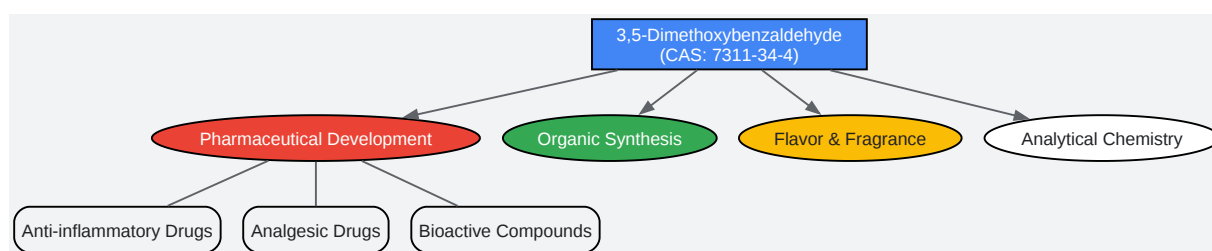
- A suspension of lithium aluminium hydride (LiAlH<sub>4</sub>, 1.22 g) is prepared in absolute diethyl ether.<sup>[8]</sup>
- A solution of Methyl 3,5-Dimethoxybenzoate (from the previous step) in absolute ether is added dropwise to the LiAlH<sub>4</sub> suspension.<sup>[8]</sup>
- The mixture is stirred, and the reaction is carefully quenched.
- Standard aqueous workup and extraction with ether, followed by drying and solvent evaporation, yields 3,5-Dimethoxybenzyl Alcohol.<sup>[8]</sup>

Step 3: Oxidation to form **3,5-Dimethoxybenzaldehyde**

- Collins reagent is prepared from chromium trioxide ( $\text{CrO}_3$ , 17.9 g) and pyridine (28.3 g) in dichloromethane ( $\text{CH}_2\text{Cl}_2$ , 400 ml).[8]
- A solution of 3,5-Dimethoxybenzyl Alcohol (5.04 g) in  $\text{CH}_2\text{Cl}_2$  (100 ml) is added to the prepared Collins reagent.[8]
- The reaction mixture is stirred at room temperature to complete the oxidation.
- The reaction is worked up by filtering off the chromium salts and washing the filtrate.
- The organic layer is dried and the solvent is evaporated. The crude product is then purified, typically by chromatography or recrystallization, to yield pure **3,5-Dimethoxybenzaldehyde**. [8]

## Applications in Research and Drug Development

**3,5-Dimethoxybenzaldehyde** is a highly valuable building block in various scientific and industrial sectors due to its reactivity and structural features.[1]



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Caption: Key application areas of **3,5-Dimethoxybenzaldehyde**.

- **Pharmaceutical Development:** It serves as a key intermediate in the synthesis of various pharmaceuticals.<sup>[1]</sup> It is particularly noted for its role in developing potential anti-inflammatory and analgesic drugs.<sup>[1]</sup> Its structure is a precursor for creating more complex, biologically active compounds and potential drug candidates.<sup>[1]</sup>
- **Organic Synthesis:** As a versatile aromatic aldehyde, it is widely used as a foundational building block for synthesizing more complex molecules.<sup>[1]</sup><sup>[7]</sup> This utility is leveraged in fields like material science and broader chemical research.<sup>[1]</sup> It is used to prepare compounds such as isomeric hyperbranched polyetherketones.<sup>[7]</sup>
- **Flavor and Fragrance Industry:** The compound possesses a pleasant, sweet, and floral aroma, making it a valuable ingredient in perfumes, personal care products, and flavorings.<sup>[1]</sup> Its stability and compatibility with other components are advantageous in formulation chemistry.<sup>[1]</sup>
- **Analytical Chemistry:** It can be used as a standard in various analytical methods, aiding researchers in the accurate identification and quantification of similar compounds in complex samples.<sup>[1]</sup>

## Safety and Handling

Comprehensive safety information is critical for handling **3,5-Dimethoxybenzaldehyde** in a research or industrial setting. The compound is classified as an irritant.

- **Hazard Identification:**
  - Causes skin irritation (H315).<sup>[5]</sup>
  - Causes serious eye irritation (H319).<sup>[5]</sup>
  - May cause respiratory irritation (H335).<sup>[5]</sup><sup>[9]</sup>
- **Handling Precautions:**
  - Use only outdoors or in a well-ventilated area.<sup>[9]</sup>
  - Avoid breathing dust, fume, gas, mist, vapors, or spray.<sup>[9]</sup>

- Wash face, hands, and any exposed skin thoroughly after handling.[9]
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[9][10] An eyewash station and safety shower should be readily accessible.[10]
- First Aid Measures:
  - Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[9]
  - Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[9]
  - Inhalation: Remove the victim to fresh air and keep at rest in a comfortable position for breathing. Call a poison center or doctor if you feel unwell.[9]
- Storage:
  - Store in a well-ventilated, dry, and cool place.[9]
  - Keep the container tightly closed and store locked up.[9] Recommended storage temperature is between 0-8 °C.[1]
  - Incompatible materials include strong oxidizing agents, strong bases, and strong reducing agents.[9]

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